

Operational Guide: Disposal of 3-chloro-N-(2-methoxy-5-nitrophenyl)propanamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-chloro-N-(2-methoxy-5-nitrophenyl)propanamide

CAS No.: 90794-82-4

Cat. No.: B2806219

[Get Quote](#)

Part 1: Executive Summary & Immediate Directives[1]

Do not dispose of this compound down the drain. **3-chloro-N-(2-methoxy-5-nitrophenyl)propanamide** (CAS: 349122-20-9) is a halogenated nitroaromatic intermediate.[1] Its structure contains an alkyl chloride moiety (potential alkylating agent) and a nitro group (thermal sensitivity).[1] Improper disposal risks environmental contamination and downstream chemical incompatibility in bulk waste solvents.[1]

Immediate Action Items:

- Segregate: Place in Halogenated Organic Waste streams only.
- Incompatibility: Do NOT mix with strong oxidizing agents or strong alkalis (risk of hydrolysis to toxic anilines).[1]
- Labeling: Clearly tag as "Toxic," "Irritant," and "Halogenated." [1]

Part 2: Hazard Analysis & Chemical Profiling[1]

To ensure safety, we must understand the causality of the hazards.[1] This molecule is not just "chemical waste"; it is a bifunctional entity with specific reactivities that dictate its disposal path.
[1]

Structural Hazard Assessment

Functional Group	Hazard Mechanism	Operational Implication
Alkyl Chloride (-CH ₂ CH ₂ Cl)	Alkylation: The terminal chlorine is a good leaving group.[1] It can act as a mild alkylating agent, potentially modifying biological macromolecules (DNA/Proteins).[1]	High Toxicity Risk: Handle as a potential mutagen.[1] Double-glove (Nitrile) is mandatory.[1]
Nitro Group (-NO ₂)	Energetic/Redox: Nitroaromatics are precursors to azo compounds and can be shock/heat sensitive if dry and concentrated.[1]	Thermal Hazard: NEVER autoclave this waste. High-temperature incineration requires specific NO _x scrubbing.[1]
Amide Linkage (-NH-CO-)	Hydrolysis: In the presence of strong acids/bases, this hydrolyzes to release 2-methoxy-5-nitroaniline.[1]	Segregation: Keep waste pH neutral (pH 4-9).[1] Do not mix with acid/base bath waste.[1]

Quantitative Physical Data (Estimated)

Property	Value
Physical State	Solid (Powder/Crystalline)
Molecular Weight	258.66 g/mol
Solubility	Low in water; High in DMSO, DMF, Chlorinated solvents
Flash Point	>110°C (Predicted)

Part 3: Step-by-Step Disposal Protocol

This protocol is designed as a self-validating system.^[1] If a step cannot be completed (e.g., container incompatibility), the workflow halts to prevent accidents.^[1]

A. Solid Waste Disposal (Pure Compound)^[1]

- Primary Containment: Collect the solid substance in a wide-mouth High-Density Polyethylene (HDPE) or amber glass jar.
 - Why? HDPE is resistant to alkyl chlorides; amber glass prevents UV-degradation of the nitro group.^[1]
- Deactivation (Spill Residues Only): If cleaning a minor spill, absorb with vermiculite.^[1] Do not attempt chemical neutralization (e.g., strong base) in the lab, as this may generate heat and toxic aniline byproducts.^[1]
- Bagging: Double-bag the primary container in a clear 6-mil polyethylene bag.
- Tagging: Affix a hazardous waste tag. Check "Solid," "Toxic," and write the full chemical name.^[1]

B. Liquid Waste Disposal (Reaction Mixtures/Mother Liquors)^[1]

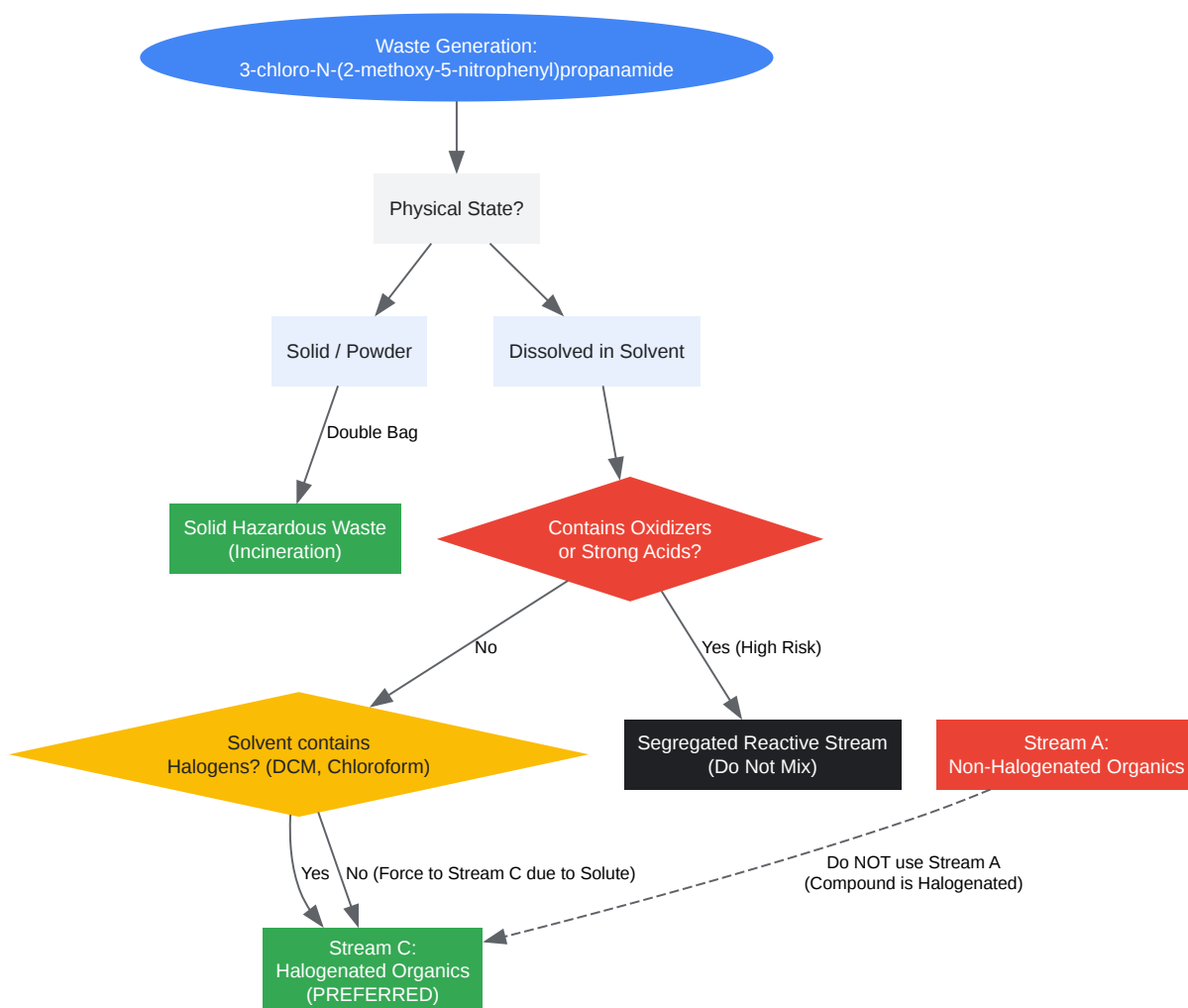
Most researchers encounter this compound dissolved in solvents (DCM, Ethyl Acetate, or DMF).^[1]

- Stream Selection: Segregate into Stream C: Halogenated Organic Solvents.
 - Critical Check: Does the waste container contain any oxidizers (Peroxides, Nitric Acid)? If YES, do not add this compound. Create a separate "Reactive Waste" stream.^[1]
- pH Check: Ensure the solvent mixture is pH 4–9.
- Volume Limit: Fill waste containers only to 90% capacity to allow for thermal expansion.

Part 4: Visualized Workflows

Workflow 1: Waste Segregation Decision Tree

This logic ensures the compound never enters an incompatible stream.[1]

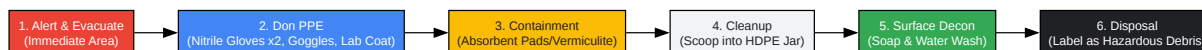


[Click to download full resolution via product page](#)

Caption: Logic flow for segregating **3-chloro-N-(2-methoxy-5-nitrophenyl)propanamide** to prevent cross-contamination.

Workflow 2: Emergency Spill Response

Standard Operating Procedure (SOP) for bench-scale spills.



[Click to download full resolution via product page](#)

Caption: Immediate response protocol for accidental release of material.

Part 5: Regulatory Compliance (RCRA & EPA)

In the United States, this compound falls under specific Resource Conservation and Recovery Act (RCRA) guidelines. While it may not be explicitly listed on the "P" or "U" lists by its specific CAS number, it must be characterized by the generator.[1]

- Waste Code Assignment:
 - D001 (Ignitable): Only if dissolved in flammable solvents (e.g., Acetone/Ethyl Acetate).[1]
 - F002/F001: If dissolved in spent halogenated solvents (Methylene Chloride).[1]
 - Generator Knowledge: If the pure solid is disposed of, it should be coded as Toxic due to the nitro-aromatic and alkyl chloride nature.[1]
- Destruction Method: The only acceptable final disposal method is High-Temperature Incineration at a licensed TSDF (Treatment, Storage, and Disposal Facility) equipped with scrubbers for HCl and NOx gases [1].[1]

References

- U.S. Environmental Protection Agency (EPA). (2024).[1] Incineration of Halogenated Organic Compounds. EPA Waste Management Guidelines. [\[Link\]](#)

- National Center for Biotechnology Information (NCBI). (2024).[1] PubChem Compound Summary for CAS 349122-20-9. PubChem.[1] [[Link](#)]
- Occupational Safety and Health Administration (OSHA). (2024).[1] Hazard Communication Standard: Safety Data Sheets. [[Link](#)][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. eCFR :: Appendix III to Part 268, Title 40 -- List of Halogenated Organic Compounds Regulated Under § 268.32 [[ecfr.gov](https://www.ecfr.gov)]
- To cite this document: BenchChem. [Operational Guide: Disposal of 3-chloro-N-(2-methoxy-5-nitrophenyl)propanamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2806219/docs#operational-guide-disposal-of-3-chloro-n-2-methoxy-5-nitrophenyl-propanamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)